

Bay-41-8543 storage conditions and shelf life

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Compound of Interest

Compound Name: Bay-41-8543

Cat. No.: B1667815

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This guide provides detailed information on the proper storage, shelf life, and handling of **Bay-41-8543** to ensure its stability and efficacy in research applications.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I store the solid (powder) form of **Bay-41-8543**?

A1: For maximum stability, the solid form of **Bay-41-8543** should be stored at -20°C.^{[1][2][3][4]} Some suppliers suggest that storage at 2-8°C is also possible for shorter periods. Always refer to the Certificate of Analysis provided with your specific batch for the most accurate storage recommendations.

Q2: What is the expected shelf life of solid **Bay-41-8543**?

A2: When stored correctly at -20°C, **Bay-41-8543** is stable for an extended period. The shelf life is reported to be at least three to four years.^{[2][5]} One supplier indicates a shelf life of 12 months from the date of receipt.^[6] Another suggests a shelf life of two years if stored at 4°C.^[5]

Q3: I need to prepare a stock solution. What are the best practices for storage?

A3: Stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. For long-term storage, solutions can be kept at -80°C for up to six months.^[5] For

shorter-term storage, -20°C is acceptable for up to one month.[5] It is generally recommended to use freshly prepared solutions and avoid long-term storage whenever possible.[4]

Q4: My vial of **Bay-41-8543** was left at room temperature for a day. Is it still usable?

A4: **Bay-41-8543** is typically shipped at ambient room temperature, indicating it is stable for short periods without refrigeration.[2][5] If the exposure was brief (e.g., 24-48 hours) and the compound does not show any visual signs of degradation (see Q6), it is likely still viable. However, for optimal results, it should be returned to the recommended -20°C storage condition as soon as possible.

Q5: The compound won't dissolve easily. What should I do?

A5: **Bay-41-8543** is soluble in DMSO and DMF.[1][2][5] Gentle warming or sonication can aid dissolution.[1][5] For example, it is soluble up to 10 mM in DMSO with gentle warming.[1] Be cautious not to overheat the solution, as this could lead to degradation.

Q6: How can I tell if my **Bay-41-8543** has degraded?

A6: Visual inspection is the first step. Look for changes in the powder's color (it should be a white to off-white crystalline solid) or texture.[4][5] If you observe significant discoloration or clumping, the compound may be compromised. For experimental validation, using a new, properly stored vial as a positive control in a sensitive assay is the most reliable method to confirm biological activity.

Data Presentation: Storage Conditions & Shelf Life

The following table summarizes the recommended storage conditions for **Bay-41-8543** in both solid and solvent forms.

Form	Storage Temperature	Shelf Life	Source(s)
Solid (Powder)	-20°C	≥ 4 years	[2]
-20°C	3 years	[5]	
4°C	2 years	[5]	
-20°C	12 months from receipt	[6]	
2-8°C	Not specified		
In Solvent	-80°C	6 months	[5]
-20°C	1 month	[5]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is based on the reported solubility of **Bay-41-8543**.^[1]

Materials:

- **Bay-41-8543** powder (Molecular Weight: 420.44 g/mol)^{[1][5]}
- Anhydrous/molecular grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block (optional)

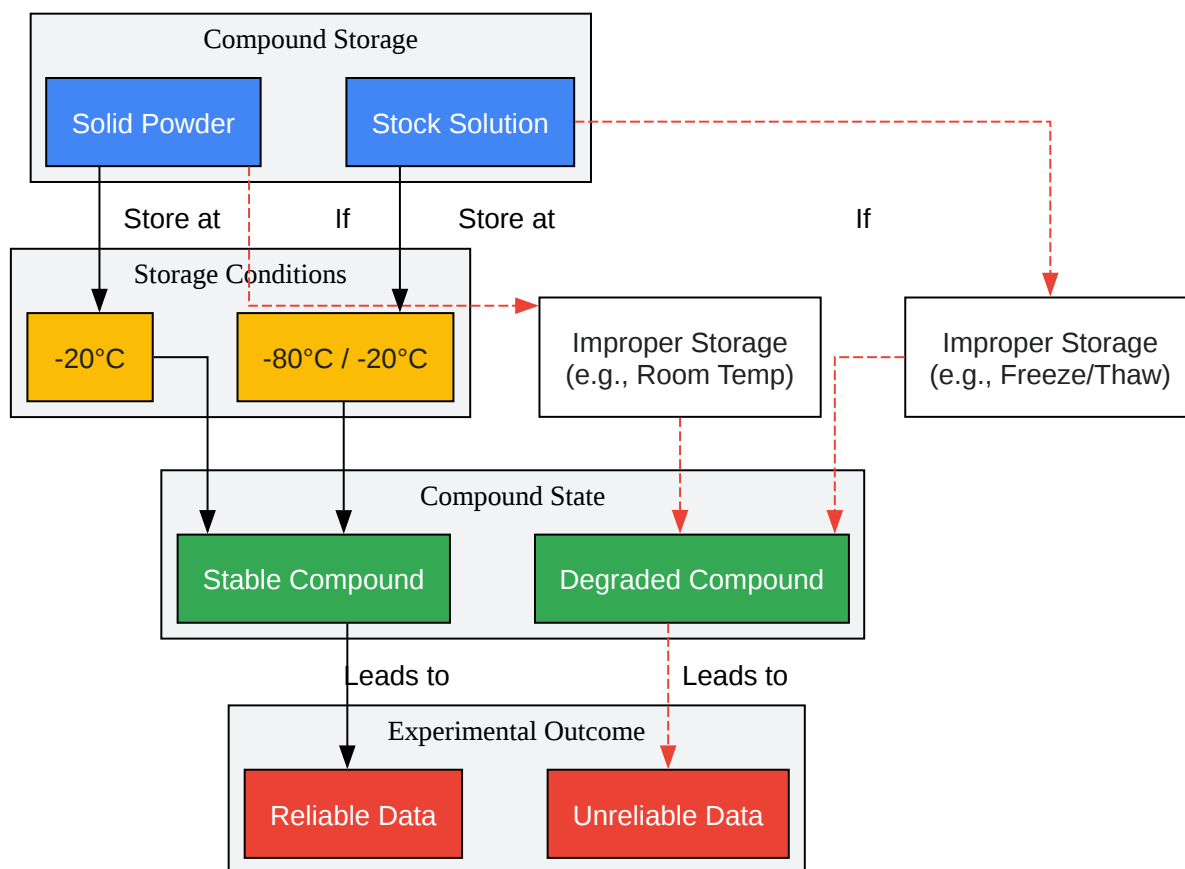
Procedure:

- Weighing: Accurately weigh the desired amount of **Bay-41-8543** powder in a sterile tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.20 mg of the compound.

- Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 420.44 \text{ g/mol} * 1000 \text{ mg/g} = 4.20 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the powder.
- Dissolution: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, gentle warming (e.g., in a 37°C water bath) can be applied for a few minutes.^[1] Mix intermittently until the solution is clear.
- Aliquoting and Storage: Once fully dissolved, dispense the stock solution into single-use aliquots in sterile tubes. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5]

Mandatory Visualizations

The following diagrams illustrate key relationships and workflows for handling **Bay-41-8543**.



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Caption: Logical flow from storage conditions to experimental outcomes.



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Caption: Recommended experimental workflow for handling **Bay-41-8543**.

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